

Applications in Pharmaceutical Intermediate Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name:	4-Methoxy-3-methylphenylboronic acid
CAS No.:	175883-62-2
Cat. No.:	B070350

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For Researchers, Scientists, and Drug Development Professionals

The synthesis of pharmaceutical intermediates is a critical stage in drug development and manufacturing. The efficiency, stereoselectivity, and environmental impact of these synthetic routes are of paramount importance. This document provides detailed application notes and protocols for the synthesis of key pharmaceutical intermediates, highlighting modern catalytic and biocatalytic methodologies.

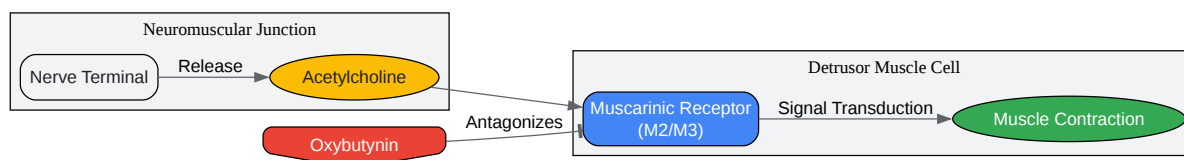
Application Note 1: Asymmetric Synthesis of (S)-CHPGA, a Key Intermediate for (S)-Oxybutynin

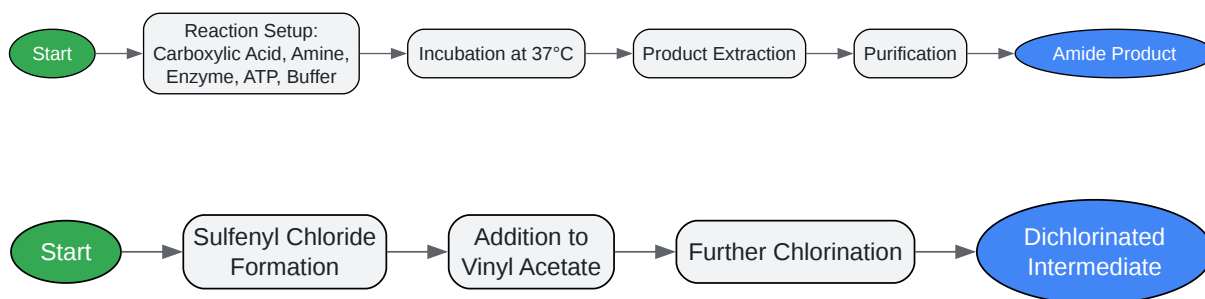
(S)-Oxybutynin is an anticholinergic medication used to treat overactive bladder. A crucial chiral intermediate in its synthesis is (S)-2-cyclohexyl-2-hydroxy-2-phenylacetic acid ((S)-CHPGA). Organocatalysis, utilizing small organic molecules as catalysts, offers an efficient and

environmentally benign approach to establishing the chiral center in this intermediate. The L-proline catalyzed asymmetric aldol reaction is a powerful tool for this transformation.

Signaling Pathway of Oxybutynin

Oxybutynin exerts its therapeutic effect by acting as an antagonist at muscarinic acetylcholine receptors (mAChRs), particularly the M2 and M3 subtypes, in the detrusor muscle of the bladder.[1][2] This antagonism blocks the binding of acetylcholine, a neurotransmitter that triggers muscle contractions.[3] By inhibiting these receptors, oxybutynin leads to the relaxation of the bladder smooth muscle, thereby increasing bladder capacity and reducing the symptoms of overactive bladder.[4][5]





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